

5-Aminoindole chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminoindole

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An In-depth Technical Guide to **5-Aminoindole**

Introduction

5-Aminoindole, also known as 1H-indol-5-amine, is a heterocyclic aromatic amine and a derivative of indole.[1][2][3] It serves as a crucial building block and intermediate in various fields of chemical synthesis.[1][4] Its unique structure, featuring an amino group attached to the indole core, allows for diverse chemical reactions, making it a valuable compound in medicinal chemistry, drug discovery, and material science.[4] This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **5-Aminoindole** for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

5-Aminoindole is structurally an indolamine with an amino group substituted at the 5th position of the indole ring.[3][5] The molecule consists of a bicyclic structure, comprising a fused benzene ring and a pyrrole ring.

Chemical Identifiers

Identifier	Value
IUPAC Name	1H-indol-5-amine[3]
CAS Number	5192-03-0[6][7]
Molecular Formula	C ₈ H ₈ N ₂ [2][4][6][7]
SMILES	C1=CC2=C(C=CN2)C=C1N[3][6]
InChI	1S/C8H8N2/c9-7-1-2-8-6(5-7)3-4-10-8/h1-5,10H,9H2
InChIKey	ZCBIFHNDZBSCEP-UHFFFAOYSA-N[2]
EC Number	225-977-2[7]
MDL Number	MFCD00005679[4][7]
PubChem CID	78867[3][4]

Physicochemical Properties

The physical and chemical properties of **5-Aminoindole** are summarized below, providing essential data for handling, storage, and application.

Physical Properties

Property	Value
Molecular Weight	132.16 g/mol [3][6][7]
Appearance	Off-white to gray-brown crystalline powder or crystals[4][5][8]
Melting Point	131-133 °C (decomposes)[5][8]
Boiling Point	190 °C at 6 mmHg (torr)[9][10][11]
Solubility	Insoluble in water.[5][12] Soluble in DMSO and Methanol.[5]
pKa	17.39 ± 0.30 (Predicted)[5]
LogP (Octanol/Water Partition Coefficient)	1.268 (Calculated)[13]

Storage and Stability

5-Aminoindole is sensitive to air and light.[14] For long-term storage, it should be kept in a dark place under an inert atmosphere (e.g., Nitrogen) at temperatures between 2°C and 8°C.[4][6][15]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **5-Aminoindole**.

NMR Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) in ppm
¹ H NMR	DMSO-d ₆	10.6 (1H, brs), 7.11 (1H, d), 7.08 (1H, s), 6.69 (1H, d), 6.49 (1H, s), 6.13 (1H, s), 4.40 (2H, brs)[1][16]
¹³ C NMR	DMSO-d ₆	141.0, 129.8, 128.5, 124.7, 111.8, 111.4, 103.2, 99.6[1]

Mass Spectrometry

Technique	Key m/z values
Electron Ionization (EI)	132 (M+), 131, 104[3]
Electrospray Ionization (ESI)	[M+H] ⁺ = 133.0760 (Theoretical), 133.0755 (Measured)[1]

Infrared (IR) Spectroscopy

The FT-IR and FT-Raman spectra of **5-aminoindole** have been recorded and analyzed.[17]

The NIST Chemistry WebBook provides access to its gas-phase IR spectrum.[2][18]

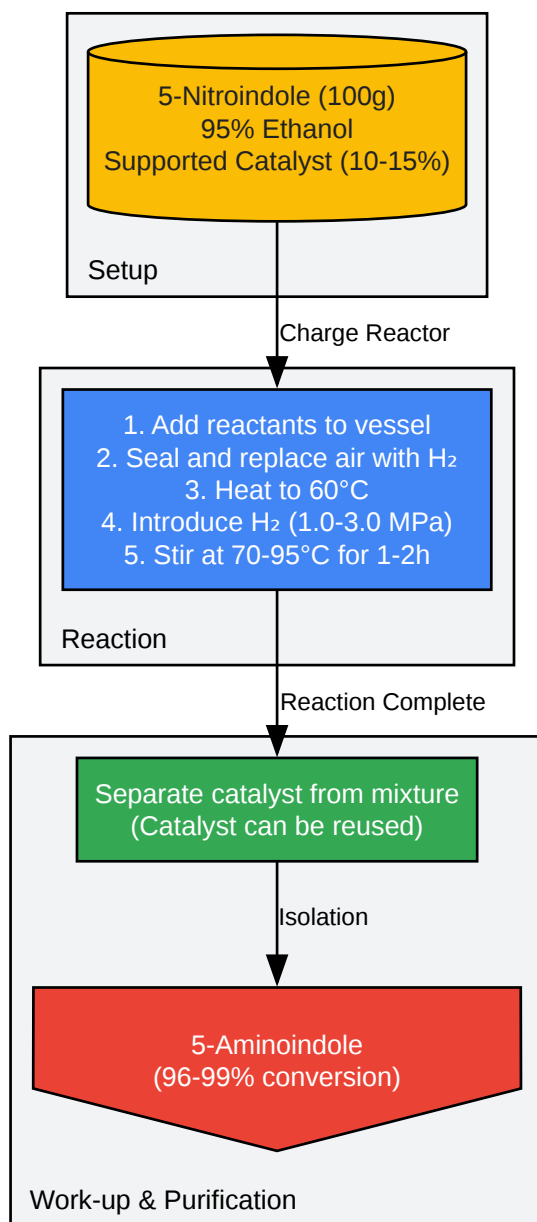
Experimental Protocols

5-Aminoindole is primarily synthesized through the reduction of 5-nitroindole. Several methods have been reported, varying in catalysts, reaction conditions, and yields.

Synthesis via Catalytic Hydrogenation

This protocol describes the synthesis of **5-Aminoindole** from 5-nitroindole using a supported catalyst and hydrogen gas.

Workflow: Catalytic Hydrogenation of 5-Nitroindole



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Fig 1. General workflow for the synthesis of **5-Aminoindole** via catalytic hydrogenation.

Methodology:

- Charge a reaction vessel with 100g of 5-nitroindole.[1]

- Add 95% ethanol (4 times the amount of 5-nitroindole) and a supported catalyst (10-15% by weight of 5-nitroindole).[\[1\]](#)
- Seal the reaction vessel and completely replace the internal atmosphere with hydrogen gas. [\[1\]](#)
- Begin heating and stirring the mixture.[\[1\]](#)
- Once the temperature reaches 60°C, introduce hydrogen gas, maintaining a pressure of 1.0-3.0 MPa (optimal pressure is around 1.5 MPa).[\[1\]](#)
- Maintain the reaction temperature between 70-95°C for 1-2 hours, until the conversion rate reaches 96-99%.[\[1\]](#)
- After the reaction is complete, separate the catalyst from the reaction mixture. The catalyst can be recovered and reused.[\[1\]](#)
- The resulting solution contains the **5-Aminoindole** product. Further purification can be achieved through standard techniques like crystallization or chromatography.

Synthesis via Reduction with NaBH₄

This method employs sodium borohydride in the presence of a copper complex to reduce 5-nitroindole.

Methodology:

- In a 15 mL pressure tube, charge a copper complex (0.001 mmol, 1 mol%), 5-nitroindole (0.1 mmol, 1.0 equiv), and sodium borohydride (NaBH₄) (10.0 mmol, 10 equiv) in water (2.0 mL) under an air atmosphere.[\[19\]](#)
- Seal the vessel and stir the resulting mixture at room temperature.[\[19\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[\[19\]](#)
- Upon completion, extract the crude reaction mixture with ether (3 x 2 mL).[\[19\]](#)
- The product can be analyzed and purified using GC-MS chromatography.[\[19\]](#)

HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a standard technique for assessing the purity of **5-Aminoindole**. Mixed-mode chromatography, combining reversed-phase and ion-exchange mechanisms, can be particularly effective for analyzing complex mixtures containing this compound.[\[20\]](#)

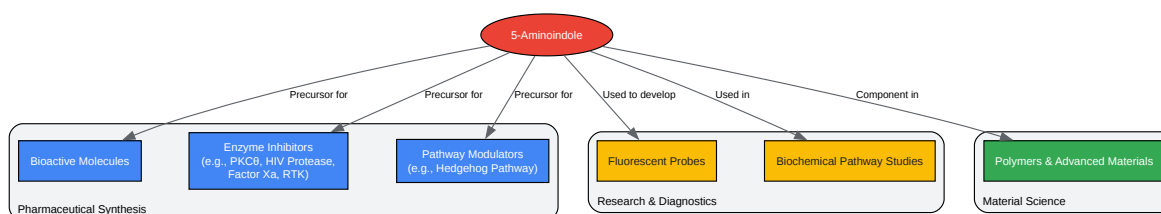
General Protocol:

- Column: A core-shell mixed-mode column (e.g., Coresep 100) is effective.[\[20\]](#)
- Mobile Phase: A typical mobile phase might consist of a gradient of acetonitrile in water with an acidic modifier like formic acid or trifluoroacetic acid to ensure proper ionization for the cation-exchange mode.
- Detection: UV detection at a wavelength where the indole chromophore absorbs strongly (e.g., 254 nm or 280 nm).
- Sample Preparation: Dissolve a known quantity of **5-Aminoindole** in a suitable solvent (e.g., Methanol or DMSO) to prepare a stock solution, then dilute to an appropriate concentration with the mobile phase.
- Injection: Inject the sample onto the HPLC system and record the chromatogram. The purity is determined by the relative area of the main peak.

Applications and Biological Relevance

5-Aminoindole is a versatile precursor used in the synthesis of a wide range of biologically active molecules and functional materials.[\[4\]](#)[\[15\]](#)

Logical Relationship: Applications of **5-Aminoindole**



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Fig 2. Key application areas derived from the **5-Aminoindole** core structure.

Drug Development

The **5-aminoindole** scaffold is integral to the development of various therapeutic agents. It is a reactant used in the preparation of:

- Enzyme Inhibitors: Including inhibitors for Protein Kinase C theta (PKCθ), HIV protease, Factor Xa, and receptor tyrosine kinases (RTK) with antiangiogenic effects.[5]
- Hedgehog Pathway Inhibitors: Used to synthesize molecules that inhibit Gli1-mediated transcription.[5]
- Antitumoral Agents: Serves as a building block for cytotoxic and antimitotic agents.[5]
- Smac Mimetics: These molecules bind to the BIR2 domain of the anti-apoptotic protein XIAP. [5]

Research Applications

Beyond drug development, **5-aminoindole** is utilized in:

- Fluorescent Probes: The indole structure is a common fluorophore, and derivatives are developed for imaging and visualizing biological processes.[4]
- Biochemical Research: The compound is used to study biochemical pathways and mechanisms, helping to elucidate cellular processes.[4]

- Chromatography: It can function as a ligand for hydrophobic charge induction chromatography.[5]

Material Science

5-Aminoindole is explored in the creation of new polymers and materials, where it can enhance properties like thermal stability and conductivity, which are important in electronics.[4]

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- To cite this document: BenchChem. [5-Aminoindole chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014826#5-aminoindole-chemical-structure-and-properties]

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